

Personal protective equipment for handling 4-((5-Bromopyrimidin-2-yl)oxy)aniline

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Compound of Interest

Compound Name: 4-((5-Bromopyrimidin-2-yl)oxy)aniline

Cat. No.: B1279586

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Essential Safety and Handling Guide for 4-((5-Bromopyrimidin-2-yl)oxy)aniline

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **4-((5-Bromopyrimidin-2-yl)oxy)aniline** (CAS No: 76660-37-2). The following procedures are based on the known hazards of this compound and related aromatic amines and brominated heterocyclic compounds. Adherence to these guidelines is critical for ensuring laboratory safety and proper environmental disposal.

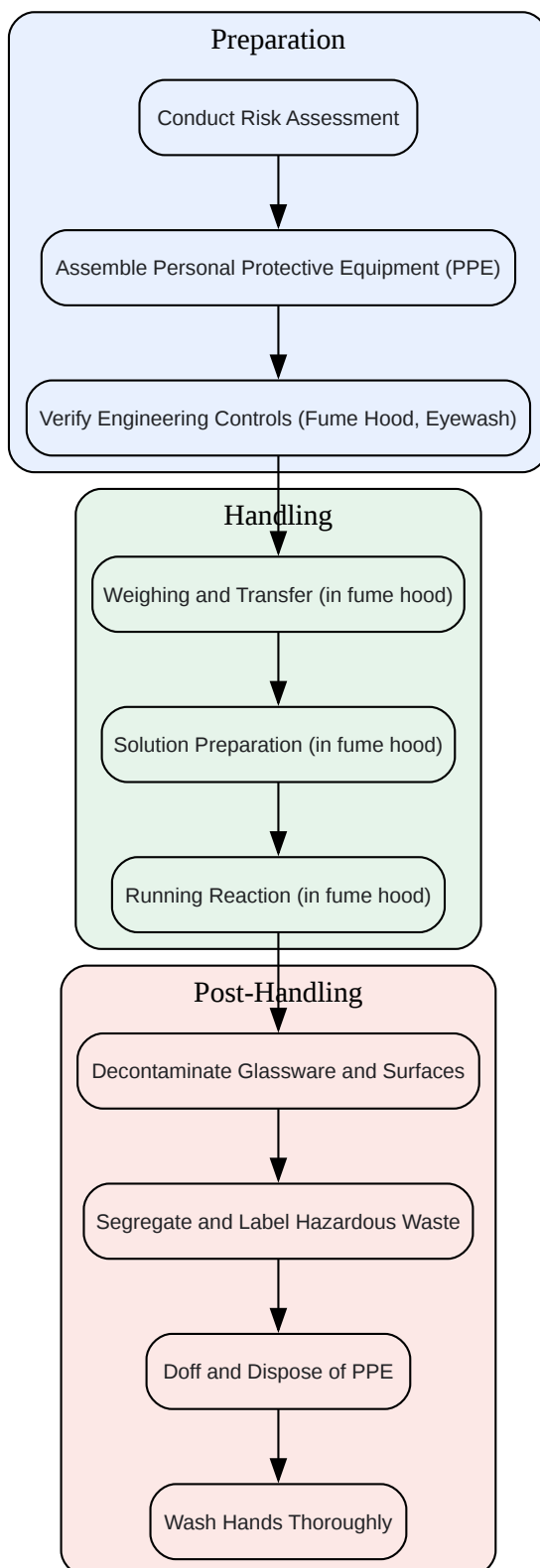
Hazard Identification and Quantitative Data

4-((5-Bromopyrimidin-2-yl)oxy)aniline is classified as an acutely toxic and irritating substance.^[1] While specific quantitative exposure limits and toxicity data for this compound have not been established, data for aniline, a related primary aromatic amine, is provided below for hazard reference.^{[2][3][4]}

Data Point	Value (Aniline)	GHS Classification (4-((5-Bromopyrimidin-2-yl)oxy)aniline)
OSHA PEL (8-hr TWA)	5 ppm	Not Established
ACGIH TLV (8-hr TWA)	2 ppm	Not Established
NIOSH REL (10-hr TWA)	2 ppm	Not Established
IDLH	100 ppm	Not Established
Acute Toxicity, Oral	Category 3 (Toxic if swallowed)	Category 4 (Harmful if swallowed)[1]
Skin Corrosion/Irritation	Not Classified	Category 2 (Causes skin irritation)[1]
Serious Eye Damage/Irritation	Category 1 (Causes serious eye damage)	Category 2A (Causes serious eye irritation)[1]
Respiratory Irritation	Not Classified	Category 3 (May cause respiratory irritation)[1]

Operational Plan: Safe Handling

A systematic approach is essential for the safe handling of **4-((5-Bromopyrimidin-2-yl)oxy)aniline**. The following workflow outlines the necessary steps to minimize exposure and ensure a safe laboratory environment.



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Caption: Workflow for the safe handling of **4-((5-Bromopyrimidin-2-yl)oxy)aniline**.

Experimental Protocols

Engineering Controls:

- All handling of solid **4-((5-Bromopyrimidin-2-yl)oxy)aniline** and its solutions must be conducted in a certified chemical fume hood.
- Ensure that a safety shower and eyewash station are readily accessible.

Personal Protective Equipment (PPE):

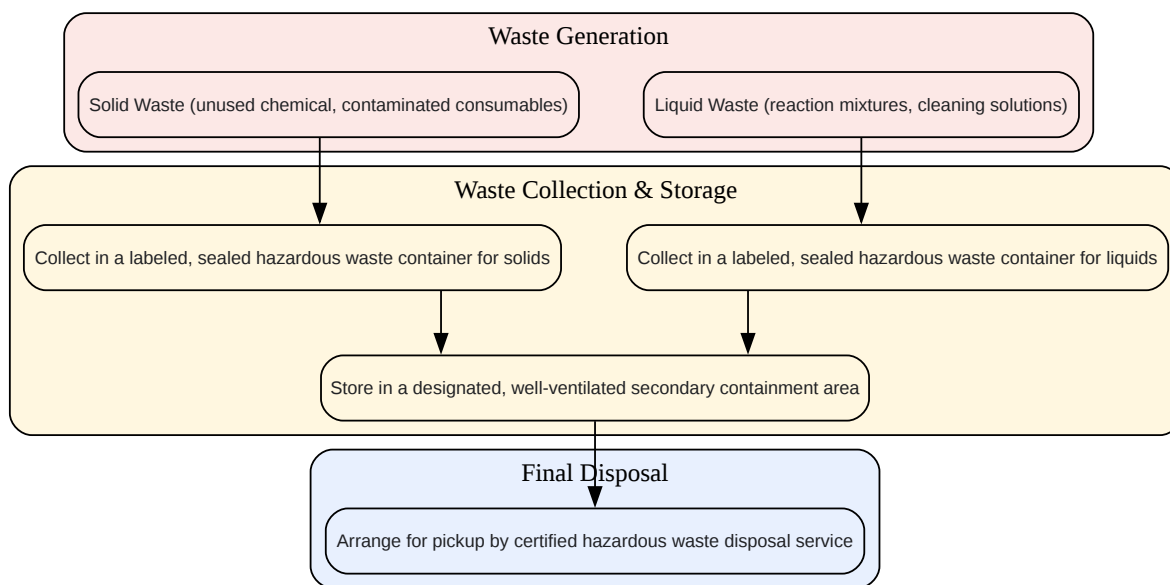
- Hand Protection: Chemical-resistant gloves (e.g., nitrile, neoprene) are mandatory. Double-gloving is recommended.
- Eye and Face Protection: Safety goggles and a face shield must be worn.
- Skin and Body Protection: A lab coat, long pants, and closed-toe shoes are required.
- Respiratory Protection: If there is a risk of aerosol generation and engineering controls are insufficient, a NIOSH-approved respirator is necessary.

Hygiene Measures:

- Avoid inhalation of dust or vapors.
- Prevent contact with skin and eyes.
- Do not eat, drink, or smoke in the handling area.
- Wash hands thoroughly with soap and water after handling.

Disposal Plan

Proper disposal of **4-((5-Bromopyrimidin-2-yl)oxy)aniline** and contaminated materials is crucial to prevent environmental contamination.



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Caption: Disposal workflow for **4-((5-Bromopyrimidin-2-yl)oxy)aniline** waste.

Disposal Procedures:

- Solid Waste: Unused or waste **4-((5-Bromopyrimidin-2-yl)oxy)aniline**, as well as contaminated items such as gloves, weighing paper, and pipette tips, must be collected in a clearly labeled, sealed container for hazardous solid waste.
- Liquid Waste: Solutions containing **4-((5-Bromopyrimidin-2-yl)oxy)aniline** should be collected in a dedicated, labeled container for hazardous liquid waste. Do not dispose of this chemical down the drain.
- Container Labeling: All waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name: "**4-((5-Bromopyrimidin-2-yl)oxy)aniline**".

- Storage: Store waste containers in a designated, well-ventilated, and secondary containment area, away from incompatible materials.
- Final Disposal: All waste must be disposed of through a certified hazardous waste management company, in accordance with local, state, and federal regulations.

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